

Protocol for dissolving and preparing Hibernon for experiments

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Compound of Interest

Compound Name: *Hibernon*

Cat. No.: *B1615380*

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Application Notes and Protocols for Hibernon

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Introduction

Hibernon is a novel synthetic compound under investigation for its potent neuroprotective properties. It is a highly selective modulator of the ASK1-p38 MAPK signaling cascade, a critical pathway involved in stress-induced neuronal apoptosis. By inhibiting the upstream kinase, ASK1, **Hibernon** effectively reduces the downstream phosphorylation of p38 and subsequent pro-apoptotic events. These application notes provide detailed protocols for the dissolution, preparation, and use of **Hibernon** in common in vitro experimental models of neurotoxicity.

Physicochemical and Biological Properties

All quantitative data for **Hibernon** are summarized below. These values represent typical results and may vary slightly between lots.

Table 1: Physicochemical Properties of **Hibernon**

Property	Value
Molecular Weight	452.5 g/mol
Appearance	White to off-white crystalline solid
Purity (HPLC)	≥99.5%
Solubility (DMSO)	≥100 mM
Solubility (Ethanol)	≥25 mM
Storage	Store at -20°C, protect from light and moisture

Table 2: In Vitro Efficacy of **Hibernon** (IC₅₀ Values)

Cell Line	Assay Condition	IC ₅₀ (nM)
SH-SY5Y	6-OHDA-induced apoptosis (48h)	75.2
PC12	Serum deprivation-induced apoptosis (24h)	112.5
Primary Cortical Neurons	Glutamate-induced excitotoxicity (24h)	55.8

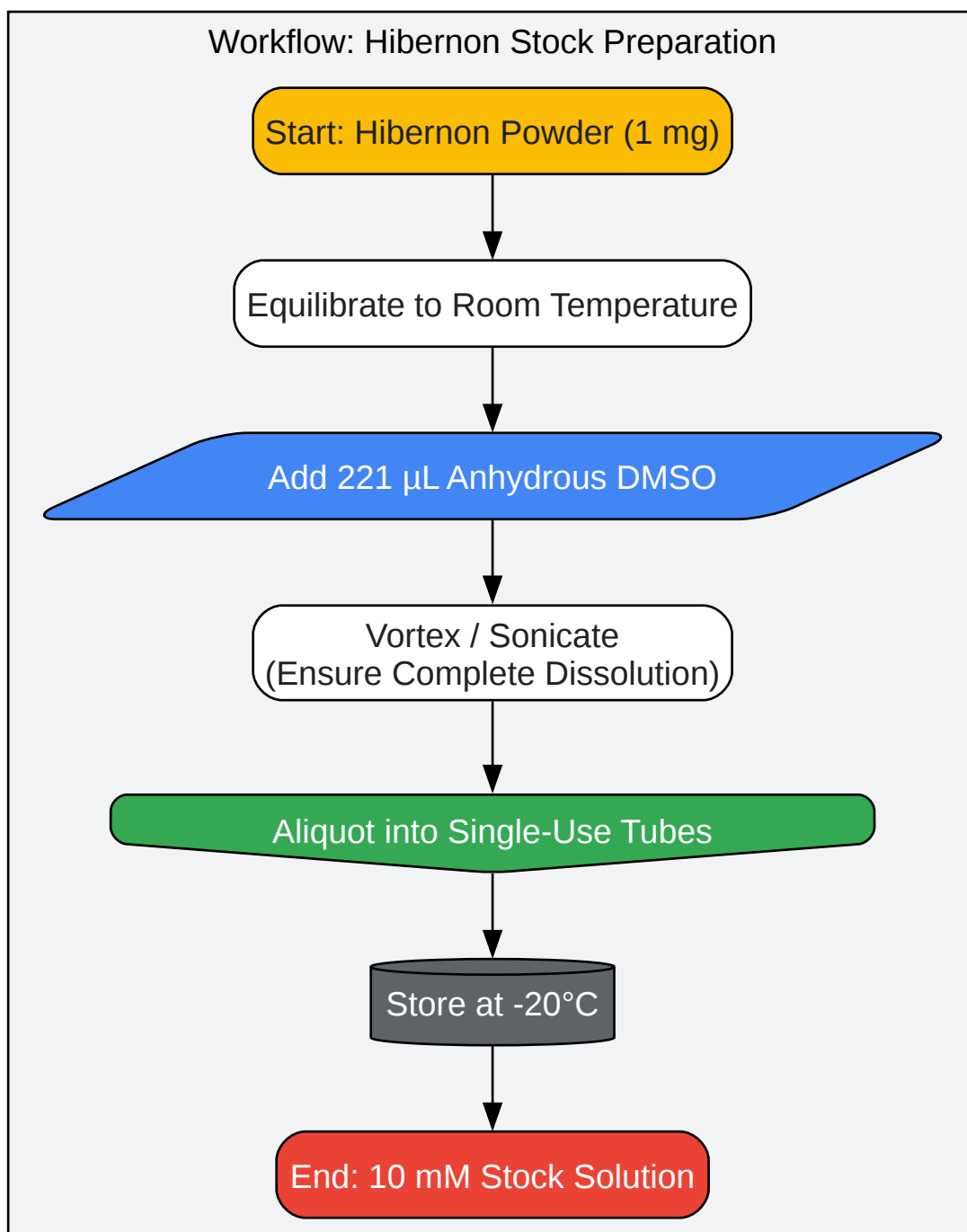
Experimental Protocols

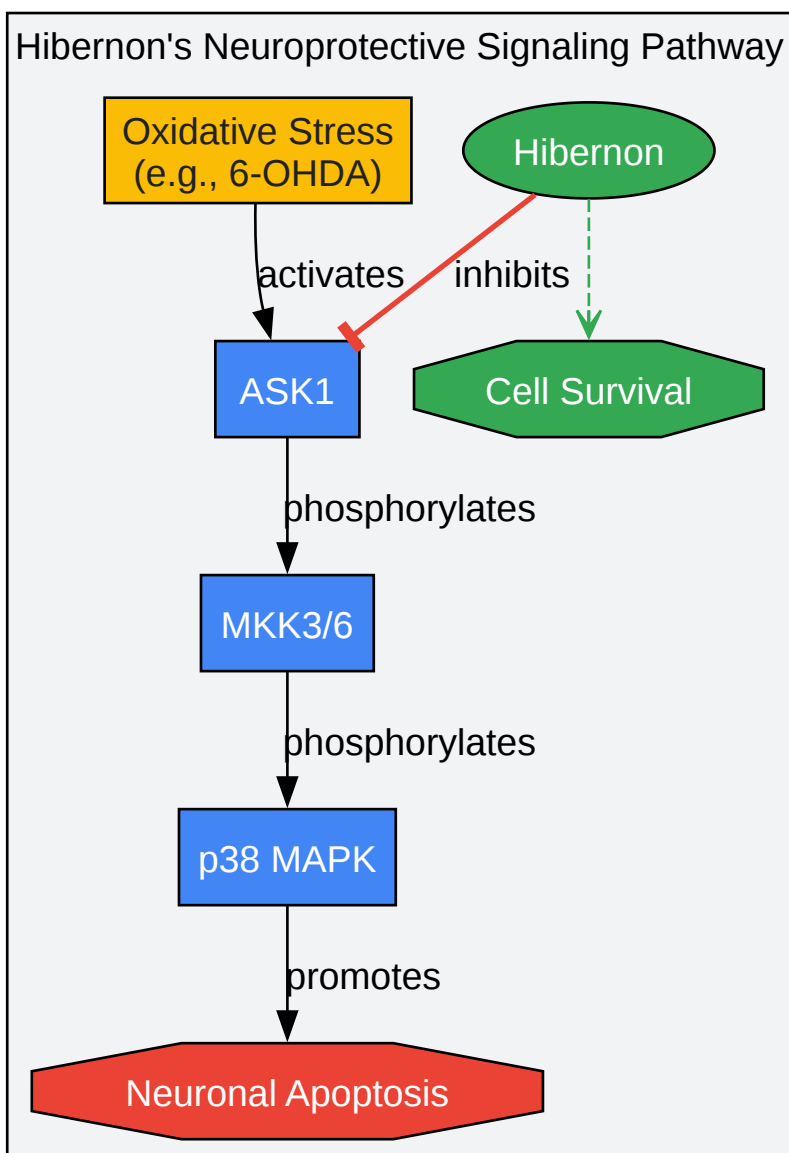
Protocol for Preparation of **Hibernon** Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **Hibernon** in dimethyl sulfoxide (DMSO).

- Pre-warming: Allow the vial of **Hibernon** powder and a tube of anhydrous DMSO to equilibrate to room temperature for 15-20 minutes before opening.
- Calculation: To prepare a 10 mM stock solution, calculate the required volume of DMSO. For example, to prepare 1 mL of 10 mM stock from 1 mg of **Hibernon** (MW = 452.5 g/mol):
 - $\text{Volume (L)} = (\text{Mass (g)} / \text{Molecular Weight (g/mol)}) / \text{Molarity (mol/L)}$

- $\text{Volume (L)} = (0.001 \text{ g} / 452.5 \text{ g/mol}) / 0.01 \text{ mol/L} = 0.000221 \text{ L} = 221 \text{ }\mu\text{L}$.
- Dissolution: Aseptically add 221 μL of anhydrous DMSO to the vial containing 1 mg of **Hibernon** powder.
- Solubilization: Vortex the solution for 1-2 minutes until the powder is completely dissolved. A brief sonication in a water bath can be used to aid dissolution if necessary.
- Aliquoting and Storage: Aliquot the 10 mM stock solution into smaller, single-use volumes (e.g., 20 μL) in sterile microcentrifuge tubes. Store aliquots at -20°C . Avoid repeated freeze-thaw cycles.





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